

Dalargin: A Comparative Analysis of In Vivo and In Vitro Effects

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For Researchers, Scientists, and Drug Development Professionals

Dalargin, a synthetic hexapeptide analogue of the endogenous opioid [Leu]-enkephalin, has demonstrated a range of biological activities. This guide provides a comparative overview of its effects observed in living organisms (in vivo) versus controlled laboratory settings (in vitro), supported by experimental data and methodologies.

Quantitative Data Summary

The following tables summarize the key quantitative findings from various studies on **Dalargin**, offering a clear comparison between its in vivo and in vitro activities.

Table 1: In Vitro Receptor Binding and Activity



Parameter	Tissue/Prepara tion	Receptor Type	Value	Reference
Naloxone KB	Guinea-pig myenteric plexus	μ-opioid	3.0 nM	[1]
[Met5]-dalargin KB	Hamster and mouse vasa deferentia	δ/μ-opioid	5.5 nM	[1][2]
[L-Ala2]-dalargin KB	Guinea-pig myenteric plexus	Multiple opioid	7.9 nM	[1][2]
Dalarginamide KB	Hamster vasa deferentia	δ-opioid	5.0 nM	[2]
N-Me-[L-Phe4]- dalarginamide KB	Not Specified	μ-opioid	2.6 nM	[1][2]

Table 2: In Vivo Efficacy and Dosage

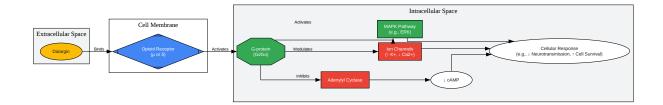


Effect	Animal Model	Dosage	Outcome	Reference
Cytoprotection	Rat (cystamine- induced duodenal ulcer)	10 μg/kg	Prevention of ulceration	[3]
Anti-stress	Rat (chronic stress)	Not Specified	Normalization of behavioral and morphological changes	[4]
Ulcerative Colitis	Mouse (DSS- induced)	100 μg/kg daily	Decrease in TGF-β, increase in EGF	[5][6]
Analgesia	Mouse (hot-plate test)	Intravenous	No central analgesic effect without a vector	[7]
Wound Healing	Not Specified	Not Specified	Promotes healing of duodenal and gastric ulcers	[8]

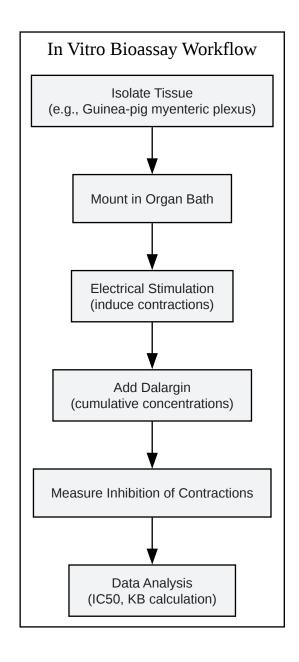
Signaling Pathways and Mechanisms of Action

Dalargin primarily exerts its effects through interaction with opioid receptors, predominantly μ (mu) and δ (delta) receptors. The downstream signaling cascade initiated by **Dalargin** binding to these G-protein coupled receptors (GPCRs) leads to various cellular responses.









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